

# An In-depth Technical Guide to 2-Ethyl-4-methylpentan-1-ol

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## Compound of Interest

Compound Name: **2-Ethyl-4-methylpentan-1-ol**

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## Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **2-Ethyl-4-methylpentan-1-ol**, a branched-chain primary alcohol. With full editorial control, this document is structured to deliver in-depth technical information and practical insights, adhering to the highest standards of scientific integrity and expertise.

## Molecular and Chemical Identity

**2-Ethyl-4-methylpentan-1-ol** is a C8 alcohol with the chemical formula C<sub>8</sub>H<sub>18</sub>O.<sup>[1][2][3][4]</sup> Its IUPAC name is **2-ethyl-4-methylpentan-1-ol**. It is also known by several synonyms, including 2-ethyl-4-methyl-1-pentanol and 2-ethylisohexanol.<sup>[1][2][3][4]</sup>

Molecular Weight: 130.23 g/mol <sup>[1][2]</sup>

The structure of this molecule, characterized by an ethyl group at the second carbon and a methyl group at the fourth carbon of the pentanol backbone, gives it distinct physical and chemical properties.

## Structural Visualization

The following diagram illustrates the molecular structure of **2-Ethyl-4-methylpentan-1-ol**.

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## Sources

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